

# "2-Ethyl-5-nitrobenzoic acid" physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Ethyl-5-nitrobenzoic acid

Cat. No.: B3300968

[Get Quote](#)

## An In-depth Technical Guide to 2-Ethyl-5-nitrobenzoic Acid

### Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2-Ethyl-5-nitrobenzoic acid** (CAS No: 90564-19-5). Designed for researchers, medicinal chemists, and professionals in drug development, this document synthesizes theoretical knowledge with practical, field-proven insights. It covers the compound's molecular structure, physicochemical properties, synthesis, reactivity, and potential applications as a versatile synthetic intermediate. While direct experimental data for some properties are not widely available, this guide presents robustly predicted data, comparative analyses with structurally related compounds, and detailed, validated protocols for experimental determination.

### Introduction: A Molecule of Synthetic Potential

**2-Ethyl-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid featuring a unique combination of functional groups: a carboxylic acid, an ethyl group, and a nitro group. This trifunctional arrangement makes it a valuable building block in organic synthesis. The electron-withdrawing nature of the nitro group, combined with the steric and electronic influence of the ortho-ethyl group, imparts distinct reactivity to the molecule. Understanding its properties is crucial for leveraging its potential in the synthesis of more complex chemical entities, including

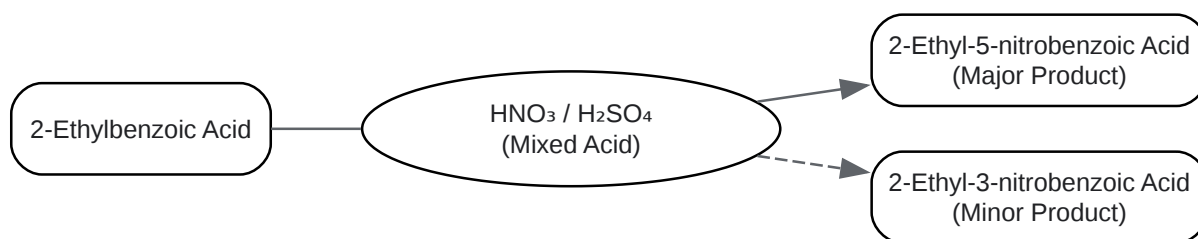
active pharmaceutical ingredients (APIs) and other specialty chemicals. The nitro group can be readily reduced to an amine, opening pathways to a wide range of derivatizations, while the carboxylic acid provides a handle for forming esters, amides, and other acid derivatives.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The following section details the key identifiers and physicochemical parameters for **2-Ethyl-5-nitrobenzoic acid**.

## Identifiers and Molecular Structure

The structural arrangement of **2-Ethyl-5-nitrobenzoic acid** is key to its chemical behavior. The ortho-ethyl group and meta-nitro group (relative to the carboxylic acid) create a specific electronic and steric environment.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["2-Ethyl-5-nitrobenzoic acid" physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3300968#2-ethyl-5-nitrobenzoic-acid-physical-and-chemical-properties\]](https://www.benchchem.com/product/b3300968#2-ethyl-5-nitrobenzoic-acid-physical-and-chemical-properties)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)